

Proper Disposal Procedures: 2-Hydroxy-2-(2-iodophenyl)acetic Acid[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydroxy-2-(2-iodophenyl)acetic acid

CAS No.: 89942-35-8

Cat. No.: B2637951

[Get Quote](#)

Executive Summary

Do not dispose of **2-Hydroxy-2-(2-iodophenyl)acetic acid** (2-Iodomandelic acid) down the drain.

This compound contains an aryl-iodide bond, classifying it strictly as Halogenated Organic Waste. While it is a carboxylic acid, neutralization does not render it safe for sewer disposal because the organic iodine moiety remains intact and regulated. All waste streams—solid, liquid, and contaminated debris—must be segregated into halogen-compatible containers for high-temperature incineration.

Chemical Profile & Hazard Identification

Before handling waste, verify the material against this profile to ensure you are treating the correct waste stream.

Property	Data
Chemical Name	2-Hydroxy-2-(2-iodophenyl)acetic acid
Synonym	2-Iodomandelic acid
CAS Number	89942-35-8
Molecular Formula	C ₈ H ₇ IO ₃
Physical State	Solid (Beige powder)
Primary Hazards	Irritant (Skin/Eye/Respiratory), Acute Toxicity (Oral)
Waste Classification	Halogenated Organic (Non-PBT, Non-vPvB)
Storage Requirement	Light-sensitive; Store in amber vials or foil-wrapped containers.[1]

Expert Insight: The presence of the Iodine atom (

) on the phenyl ring is the critical factor here. Unlike simple organic acids (e.g., acetic acid) which can be biologically degraded, aryl halides are persistent and require specific thermal destruction methods (incineration with acid gas scrubbing) to prevent the release of toxic iodine vapors or dioxin precursors.

Pre-Disposal Assessment (The "Why")

Effective disposal relies on understanding the causality of waste stream segregation.

- **Halogen Content:** Standard chemical incinerators operate at different parameters for non-halogenated vs. halogenated waste. Burning iodine-containing compounds without proper scrubbing releases corrosive Hydroiodic Acid (HI) gas.
- **Acidic Functionality:** While the carboxylic acid group () suggests pH neutralization is possible, doing so only creates a water-soluble halogenated salt. If this enters the water table, it contributes to AOX (Adsorbable Organic Halogens) pollution, which is strictly regulated by the EPA and EU agencies.

- **Light Sensitivity:** Iodine-carbon bonds can be photolabile. Waste containers stored for long periods (Satellite Accumulation Areas) should be opaque or amber to prevent degradation into potentially more volatile iodine species.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance & Contaminated Debris)

Applicability: Expired reagents, weighing boats, contaminated gloves, paper towels.

- **Container Selection:** Use a wide-mouth High-Density Polyethylene (HDPE) jar. Avoid metal containers, as residual acid can corrode them.^{[2][3]}
- **Segregation:** Label the container "Hazardous Waste - Solid - Halogenated Organics."
- **Transfer:**
 - Transfer the solid powder carefully to avoid dust generation.
 - Bag contaminated gloves/paper separately in a clear ziplock bag before placing them in the main waste drum to minimize volume.
- **Labeling:** Explicitly write "Contains Iodine" on the tag. Some disposal vendors recycle chlorinated solvents and need to exclude iodinated compounds.

Protocol B: Liquid Waste (Mother Liquors & Solutions)

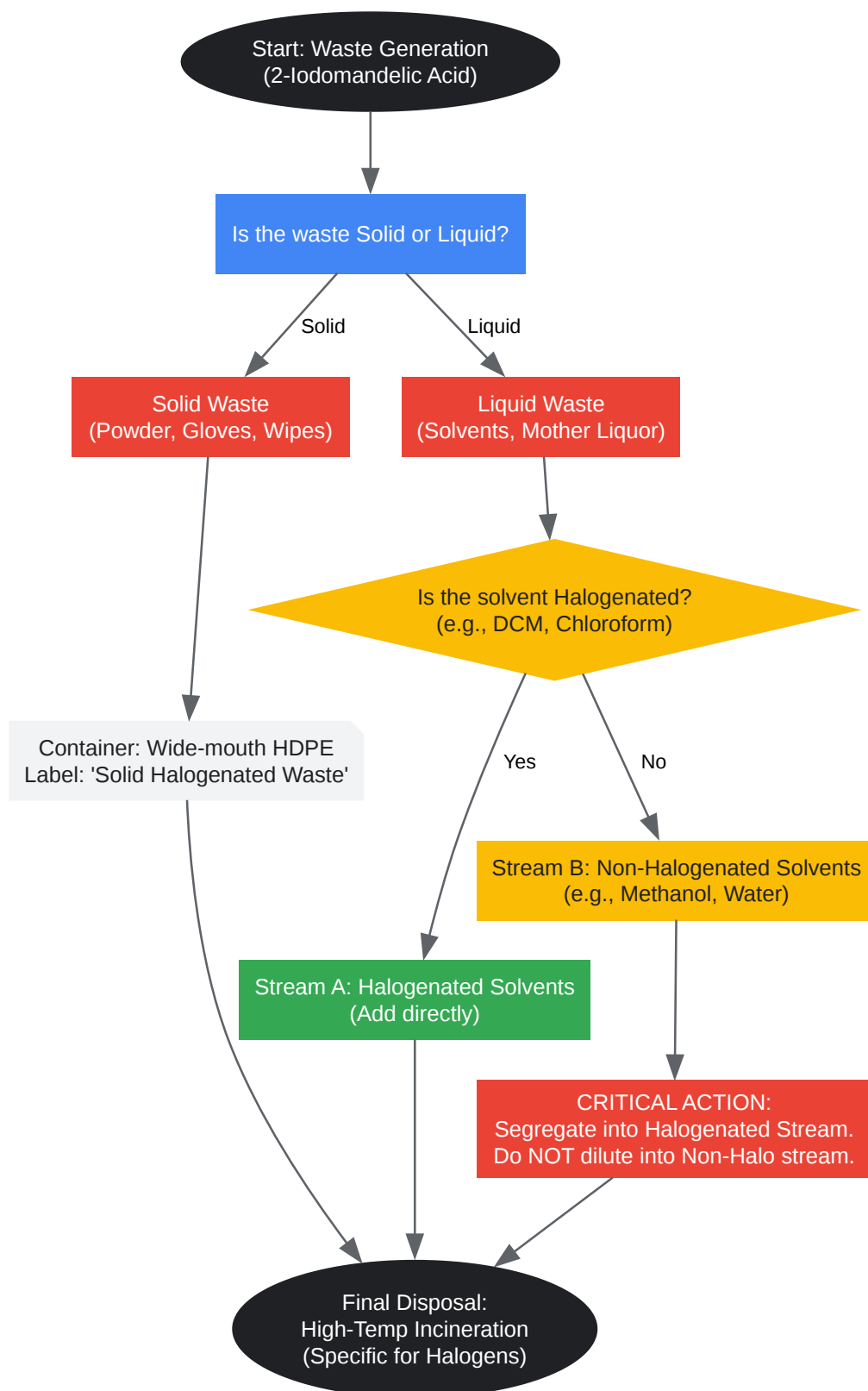
Applicability: Reaction mixtures, HPLC effluent, cleaning solvents.

- **Segregation:** Do NOT mix with "Non-Halogenated" solvents (e.g., Acetone, Methanol waste) unless your facility has a combined stream. Mixing halogenated waste into a non-halogenated drum usually forces the entire drum to be re-classified as halogenated, significantly increasing disposal costs.
- **Compatibility Check:** Ensure the solution pH is < 9 . If the solution is highly basic, the iodine can undergo hydrolysis or disproportionation. Adjust pH to neutral (pH 6-8) if necessary before adding to the solvent drum to prevent drum pressurization.

- Container: Use an HDPE jerrican or amber glass bottle (if volume is < 4L).
- Documentation: Record the volume and concentration on the waste log immediately.

Waste Stream Decision Logic

The following diagram illustrates the decision-making process for segregating this specific chemical.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for segregating **2-Hydroxy-2-(2-iodophenyl)acetic acid** waste streams to ensure regulatory compliance.

Emergency Procedures (Spill Management)

In the event of a spill, speed and containment are vital.[4][5]

Scenario	Immediate Action	Cleanup Protocol
Dry Powder Spill	Do not create dust. Isolate the area.[6]	1. Wear nitrile gloves, lab coat, and safety goggles.2. Cover spill with wet paper towels to prevent dust dispersion.3. Scoop material into the Solid Halogenated Waste container.4. Wipe area with soap and water.[7][2][6][8]
Liquid Spill	Ventilate. Open fume hoods.	1. Absorb with vermiculite or commercial spill pads.2. Do NOT use bleach (oxidizers can react with iodides to release iodine gas).3. Place absorbent materials into Solid Halogenated Waste.
Skin Contact	Flush.	Wash with soap and water for 15 minutes.[8] Iodine compounds can stain; if irritation persists, seek medical attention.[6]

References

- PubChem. (2025).[1] **2-Hydroxy-2-(2-iodophenyl)acetic acid** (Compound Summary). National Library of Medicine. [\[Link\]](#)

- U.S. Environmental Protection Agency (EPA). (2024). Hazardous Waste Management: Halogenated Solvents.[2][5] EPA.gov. [[Link](#)]
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Hydroxy-2-(2-iodophenyl)acetic acid | C₈H₇IO₃ | CID 101909204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 3. Laboratory Hazardous Waste Disposal Guidelines | Central Washington University [cwu.edu]
- 4. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 5. Chimactiv - Interactive numerical educational resources for the analysis of complex media [chimactiv.agroparistech.fr]
- 6. pccarx.com [pccarx.com]
- 7. fishersci.com [fishersci.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- To cite this document: BenchChem. [Proper Disposal Procedures: 2-Hydroxy-2-(2-iodophenyl)acetic Acid[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2637951/docs#proper-disposal-procedures-2-hydroxy-2-2-iodophenyl-acetic-acid-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)